

Personal protective equipment for handling MPO-IN-28

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Compound of Interest

Compound Name: MPO-IN-28

Cat. No.: B15585914

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Essential Safety and Handling Guide for MPO-IN-28

For Immediate Use by Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **MPO-IN-28**, a potent myeloperoxidase (MPO) inhibitor. Adherence to these procedures is essential to ensure a safe laboratory environment and prevent potential hazards.

Personal Protective Equipment (PPE)

When handling **MPO-IN-28**, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety.

PPE Category	Item	Specification
Eye Protection	Safety Glasses	Must be worn at all times.
Goggles	Recommended when there is a risk of splashing.	
Hand Protection	Gloves	Compatible chemical-resistant gloves (e.g., nitrile).
Body Protection	Laboratory Coat	Standard lab coat to be worn over personal clothing.
Respiratory	Not generally required	Use in a well-ventilated area. If dust is generated, use a NIOSH-approved respirator.

Operational and Disposal Plans

Proper handling and disposal of **MPO-IN-28** are crucial for laboratory safety and environmental protection.

Handling and Storage

- Avoid contact: Do not get in eyes, on skin, or on clothing.
- Avoid inhalation: Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Ventilation: Use only in a well-ventilated area.
- Storage: Store at -20°C.^{[1][2]}

Disposal Plan

Dispose of contents and container in accordance with all local, regional, national, and international regulations. Unused product and contaminated materials should be treated as hazardous waste.

Experimental Protocols and Data

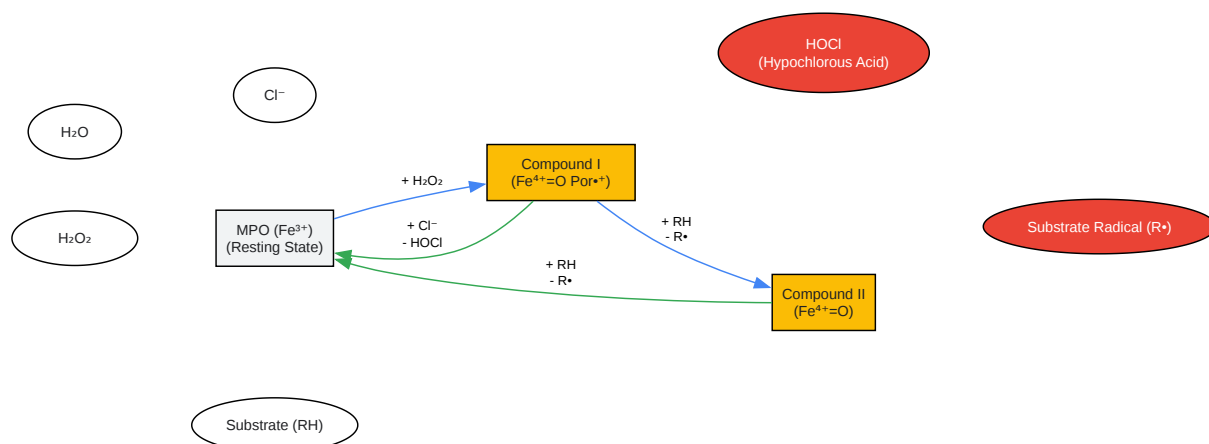
MPO-IN-28 is a potent, irreversible inhibitor of myeloperoxidase (MPO) with an IC₅₀ of 44 nM. [3] It is slightly soluble in DMSO.[1] For in vivo studies, a common formulation is a homogeneous suspension in CMC-NA.[3]

Quantitative Data Summary

Parameter	Value	Source
IC ₅₀ (MPO)	44 nM	Selleck Chemicals[3]
Solubility (DMSO)	Slightly soluble	Cayman Chemical[1]
Storage Temperature	-20°C	Cayman Chemical, MOLNOVA[1][2]
Stability	≥ 4 years (at -20°C)	Cayman Chemical[1]

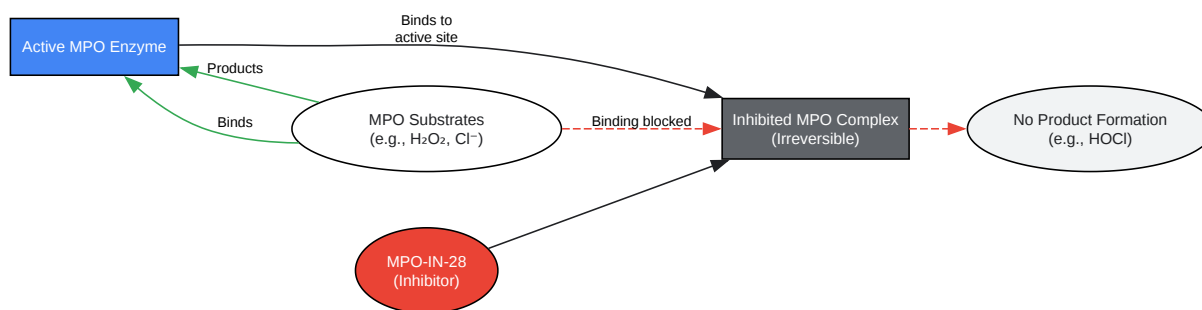
Visualizing the Mechanism of Action

The following diagrams illustrate the myeloperoxidase (MPO) catalytic cycle and the inhibitory action of **MPO-IN-28**.



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Caption: The catalytic cycle of Myeloperoxidase (MPO).



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Caption: Inhibition of MPO by **MPO-IN-28**.

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